

Apiezon N for Cryogenic Applications: A Technical Support Guide

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Compound of Interest

Compound Name: Apiezon N

Cat. No.: B1172494

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the optimal use of **Apiezon N** grease in cryogenic experiments. Find answers to frequently asked questions and troubleshoot common issues to ensure reliable thermal management in your critical applications.

Frequently Asked Questions (FAQs)

Q1: What is **Apiezon N** grease and why is it used in cryogenic applications?

Apiezon N is a silicone-free and halogen-free hydrocarbon grease renowned for its use in cryogenic applications.^{[1][2]} It is specifically formulated to provide excellent thermal contact and to act as a vacuum sealant at temperatures as low as -273°C .^{[3][4]} Its key properties include:

- Craze-free performance: It resists cracking and crazing at cryogenic temperatures, ensuring the integrity of thermal and vacuum seals through repeated thermal cycling.^{[1][5]}
- Improved thermal contact: By filling micropores on adjoining surfaces, it enhances heat transfer between components, which is crucial for cooling samples and sensors.^{[1][2][4]}
- Vacuum sealing: It exhibits very low vapor pressure, making it an excellent sealant for high-vacuum cryosystems.^{[4][6]}

- **Silicone-free:** This prevents issues of "creep" and "carry-over" contamination that can interfere with sensitive experiments.[\[3\]](#)[\[6\]](#)[\[7\]](#)

Q2: What is the recommended amount or thickness of **Apiezon N** to use?

The optimal application of **Apiezon N** involves using a thin, uniform layer. While a specific thickness is not formally defined in literature, the principle is to use the minimum amount necessary to fill the microscopic voids between the two surfaces. The goal is to improve thermal contact by increasing the surface area for heat transfer.[\[4\]](#) Applying too thick a layer can be counterproductive, as the bulk material has insulating properties.[\[8\]](#)

Q3: How should surfaces be prepared before applying **Apiezon N**?

Proper surface preparation is critical for achieving optimal thermal contact and vacuum sealing. The following steps are recommended:

- **Initial Cleaning:** Wipe the surfaces with a soft, clean, lint-free cloth to remove any loose debris.[\[1\]](#)[\[9\]](#)
- **Solvent Cleaning:** Degrease the surfaces using a hydrocarbon solvent such as toluene or xylene. For a more environmentally friendly option, limonene can be used.[\[1\]](#)[\[3\]](#)[\[9\]](#) This step is important to remove any residual oils or contaminants.
- **Avoid Incompatible Solvents:** Do not use alcohols (like ethanol or IPA) or ketones (like acetone) for cleaning, as **Apiezon N** is not soluble in them.[\[1\]](#)[\[3\]](#)[\[9\]](#)
- **Drying:** Ensure the surfaces are completely dry before applying the grease.

Q4: How is **Apiezon N** properly applied?

- **Dispense a small amount:** At room temperature, **Apiezon N** is pliable.[\[1\]](#)[\[5\]](#) Dispense a small quantity onto one of the surfaces.
- **Spread a thin layer:** Using a clean, lint-free applicator (such as a swab or a small spatula), spread the grease into a thin, even film across the entire contact area.

- Join the surfaces: Press the two surfaces together firmly. A small amount of grease should be visible extruding from the edges of the joint, indicating that the voids have been filled.
- Remove excess: Wipe away any excess grease from the exterior of the joint with a clean cloth.^[1]

Q5: How can **Apiezon N** be removed after an experiment?

Apiezon N can be easily removed at room temperature by following these steps:

- Mechanical Removal: Wipe off the excess grease with a soft, clean, lint-free cloth.^{[1][3][9]}
- Solvent Wash: Wash away any remaining residue with a hydrocarbon solvent like toluene, xylene, or limonene.^{[1][3][9]}
- Final Rinse: For critical applications, a final rinse with a clean solvent may be performed to ensure all traces of the grease are removed.

Troubleshooting Guide

Problem	Possible Cause	Solution
Poor thermal contact (sample not cooling sufficiently)	Insufficient grease applied, leaving voids between surfaces.	Disassemble the joint, clean the surfaces, and reapply a slightly larger amount of grease, ensuring complete coverage.
A layer of grease that is too thick is acting as an insulator. [8]	Disassemble the joint, clean the surfaces thoroughly, and reapply a much thinner, uniform layer of grease.	
Contaminated surfaces preventing good adhesion and thermal contact.	Follow the detailed surface preparation protocol to ensure surfaces are scrupulously clean before applying the grease. Apiezon N has a "gettering" action, meaning it can absorb impurities, but gross contamination should be removed beforehand.[1][3][4]	
Vacuum leak at a greased joint	Insufficient grease applied to fill all voids and create a continuous seal.	Disassemble, clean, and reapply a continuous bead of grease around the sealing surface.
The grease has cracked or crazed due to extreme thermal shock (though Apiezon N is formulated to resist this).[1][5]	Visually inspect the joint if possible. If cracking is suspected, warm the joint to room temperature, disassemble, clean, and reapply the grease, ensuring a more gradual cooling rate if possible.	
Difficulty in separating components after cryogenic use	Components were assembled with too much force, or	Allow the assembly to warm completely to room temperature. Apiezon N is

differential thermal contraction is significant.

pliable at room temperature, which should facilitate disassembly.^{[1][5]} Gentle mechanical persuasion may be necessary.

Contamination of sensitive surfaces or samples

"Creep" or "carry-over" of the grease.

Apiezon N is a hydrocarbon grease and is highly resistant to creep, unlike silicone-based greases.^{[3][6][7]} If contamination is a concern, ensure that the minimum necessary amount of grease is used and that all excess is meticulously cleaned from around the joint.

Quantitative Data

Thermal Conductivity of **Apiezon N**

The thermal conductivity of **Apiezon N** is temperature-dependent. Below is a summary of available data.

Temperature (°C)	Temperature (K)	Thermal Conductivity (W/m·K)
20	293	0.194
-269	4	~0.095

Note: The value at 4K is an approximation based on available data sheets.

Thermal Conductance of Pressed Metallic Contacts with **Apiezon N**

The following data is adapted from the work of Salerno, L.J., Kittel, P., & Spivak, A.L. (1994), which demonstrates the improvement in thermal conductance of pressed metallic contacts when augmented with a thin layer of **Apiezon N** grease at cryogenic temperatures. The

measurements were taken over a temperature range of 1.6 K to 6.0 K with an applied force of 670 N.

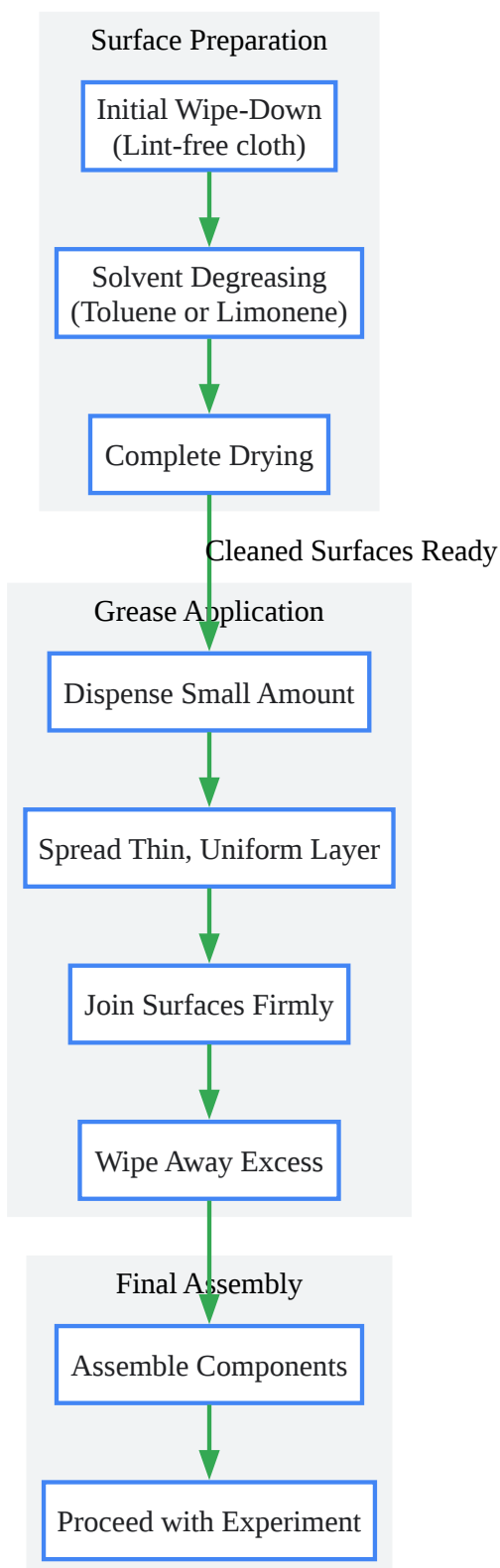
Material	Thermal Conductance without Apiezon N (W/K)	Thermal Conductance with Apiezon N (W/K)	Factor of Improvement
OFHC Copper	~0.1 - 0.4	~1.5 - 4.0	~10x
6061-T6 Aluminum	~0.05 - 0.2	~0.8 - 2.5	~15x
Free-Machining Brass	~0.02 - 0.08	~0.3 - 1.0	~15x
304 Stainless Steel	~0.01 - 0.03	~0.03 - 0.09	~3x

Note: The values are approximate ranges derived from graphical data in the cited paper and are temperature-dependent within the specified range.

Experimental Protocols & Workflows

Protocol for Applying Apiezon N for Optimal Thermal Contact

This protocol outlines the step-by-step procedure for applying **Apiezon N** grease to ensure optimal thermal contact between two surfaces in a cryogenic setup.

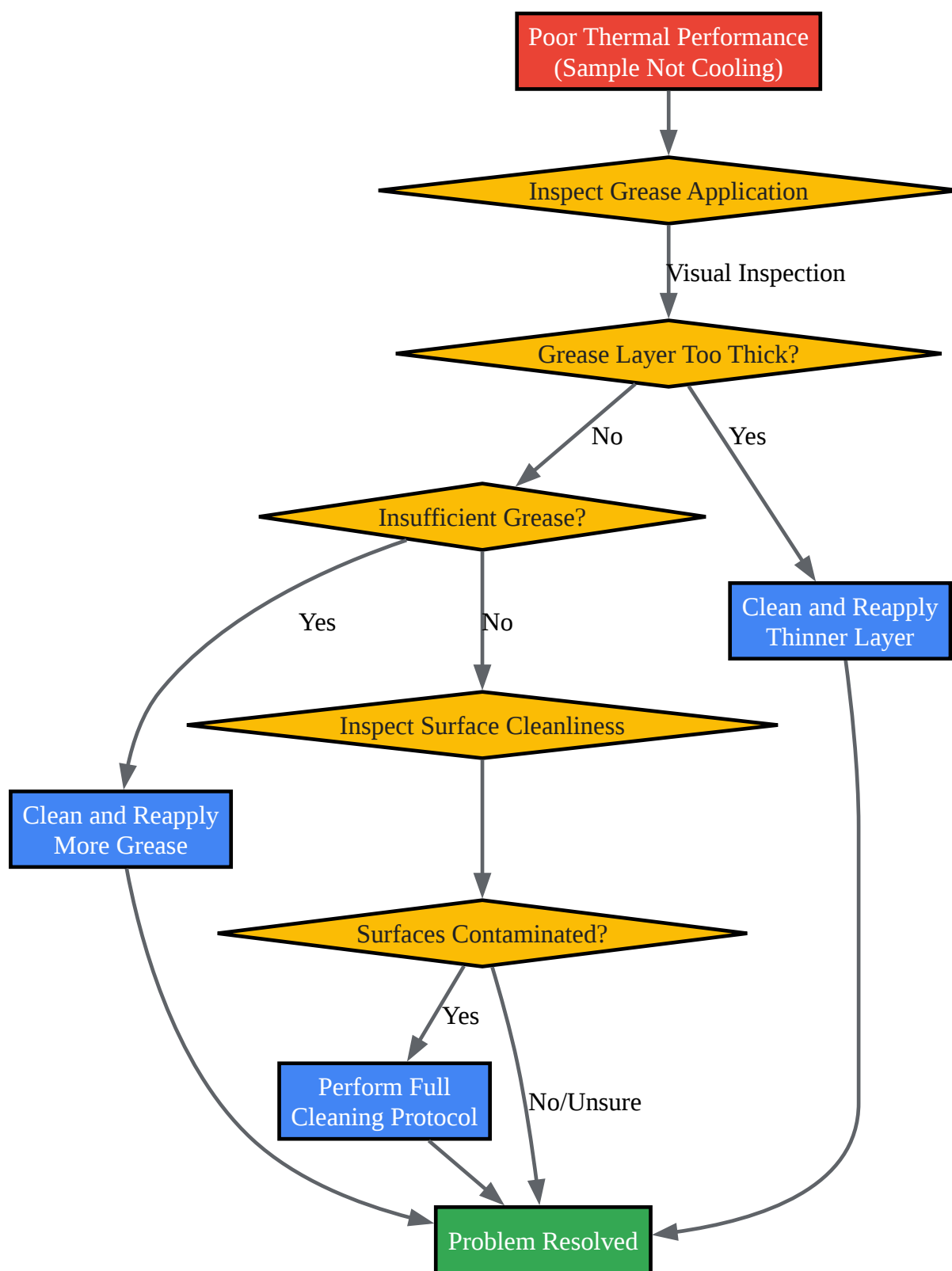


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Apiezon N Application Workflow

Troubleshooting Logic for Poor Thermal Performance

This diagram illustrates a logical workflow for troubleshooting suboptimal cooling performance when using **Apiezon N** grease.



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Troubleshooting Poor Cooling

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References

- 1. apiezon.com [apiezon.com]
- 2. apiezon.com [apiezon.com]
- 3. Kurt J. Lesker Company | Apiezon N Cryogenic Heat-Transfer Greases | Enabling Technology for a Better World [lesker.com]
- 4. apiezon.com [apiezon.com]
- 5. Apiezon N Cryogenic High Vacuum Grease, Silicone & Halogen Free, 25g Tube, CAS #8009-03-8 | 05099-AB | SPI Supplies [2spi.com]
- 6. static.mimaterials.com [static.mimaterials.com]
- 7. static.mimaterials.com [static.mimaterials.com]
- 8. pubs.aip.org [pubs.aip.org]
- 9. apiezon.com [apiezon.com]
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